

# A Technical Guide to the Physicochemical Properties of 2-Ethoxy-4-methoxybenzaldehyde

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## Compound of Interest

Compound Name: **2-Ethoxy-4-methoxybenzaldehyde**

Cat. No.: **B1595736**

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This guide provides a detailed overview of the physical and chemical characteristics of **2-Ethoxy-4-methoxybenzaldehyde**, a key aromatic aldehyde for professionals in research, chemical synthesis, and drug development. Emphasis is placed on precise identification to prevent confusion with its common isomers, ensuring the reliability of experimental outcomes.

## Compound Identification and Structure

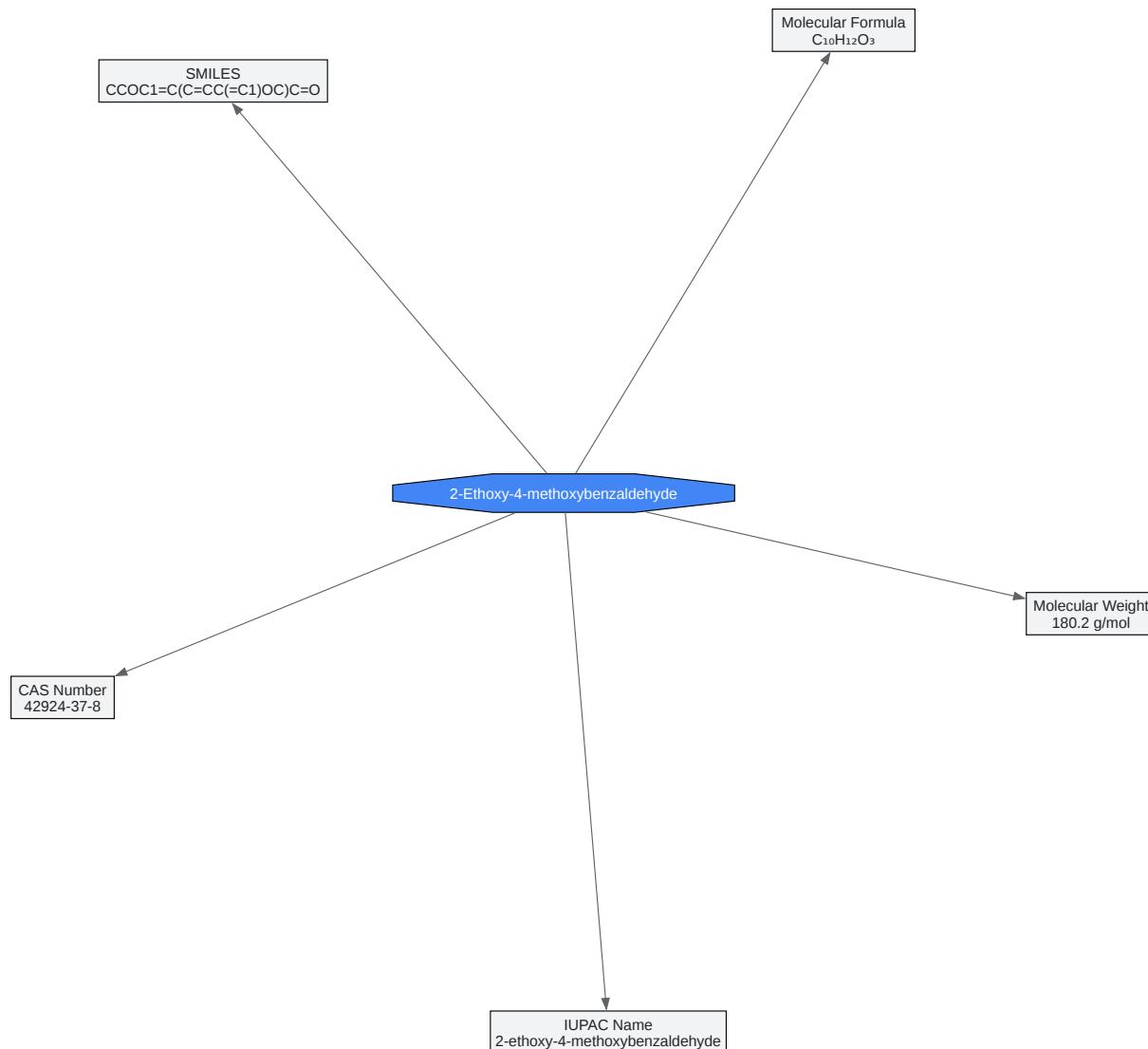
Accurate identification is the cornerstone of any chemical study or synthesis. **2-Ethoxy-4-methoxybenzaldehyde** is a substituted benzaldehyde with distinct ethoxy and methoxy groups that dictate its reactivity and physical properties.<sup>[1]</sup>

Key identifiers for this compound are:

- IUPAC Name: **2-ethoxy-4-methoxybenzaldehyde**<sup>[1][2]</sup>
- CAS Number: 42924-37-8<sup>[1][3]</sup>
- Molecular Formula: C<sub>10</sub>H<sub>12</sub>O<sub>3</sub><sup>[2][4]</sup>
- Molecular Weight: 180.2 g/mol <sup>[1][3][4]</sup>
- Common Synonyms: 2-Ethoxy-4-anisaldehyde<sup>[5]</sup>

The structural arrangement of the functional groups is crucial. The ethoxy group is at the C2 position (ortho to the aldehyde) and the methoxy group is at the C4 position (para to the

aldehyde). This specific arrangement distinguishes it from its isomers, such as 3-Ethoxy-4-methoxybenzaldehyde (CAS 1131-52-8) and 4-Ethoxy-3-methoxybenzaldehyde (CAS 120-25-2), which possess different physical properties.



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Caption: Key identifiers for **2-Ethoxy-4-methoxybenzaldehyde**.

## Physical State and Appearance

While data for this specific isomer is limited, it is crucial to distinguish its properties from more commonly documented isomers. Unlike its isomer 4-Ethoxy-3-methoxybenzaldehyde, which is described as a yellow crystalline powder, or 3-Ethoxy-4-methoxybenzaldehyde, which appears as white to tan powder or chunks, the precise physical state and color of **2-Ethoxy-4-methoxybenzaldehyde** are not consistently reported in readily available literature.<sup>[6]</sup> One supplier, AK Scientific, Inc., notes that the physical state is "Not available," indicating that it may not be a simple solid at room temperature or its appearance can vary.<sup>[5]</sup>

Given its molecular structure and the properties of similar benzaldehydes, it can be anticipated to be a liquid or a low-melting solid at standard temperature and pressure. For instance, the related compound 2-Ethoxybenzaldehyde is a liquid with a boiling point of 136-138 °C at 24 mmHg. Researchers must rely on supplier-specific certificates of analysis for definitive information.

## Quantitative Physicochemical Data

Quantitative data provides a clear fingerprint for a chemical compound. The following table summarizes the available numerical data for **2-Ethoxy-4-methoxybenzaldehyde**.

Property	Value	Source
Boiling Point	310.8 °C	Biosynth <sup>[4]</sup> , Carl Roth <sup>[3]</sup>
Flash Point	132.7 °C	Biosynth <sup>[4]</sup> , Carl Roth <sup>[3]</sup>
Molecular Weight	180.2 g/mol	Multiple Sources <sup>[1][3][4]</sup>

It is imperative for researchers to note that properties like melting and boiling points are highly sensitive to isomeric purity. For example, the melting point of 3-Ethoxy-4-methoxybenzaldehyde is 51-53 °C, while that of 4-Ethoxy-3-methoxybenzaldehyde is often cited in the 50-53 °C range.<sup>[6]</sup> The absence of a reported melting point for the 2-ethoxy isomer suggests it may be liquid at room temperature.

# Experimental Protocol: Visual and Physical Characterization

When receiving a new batch of **2-Ethoxy-4-methoxybenzaldehyde**, a systematic inspection is a self-validating step to ensure material integrity.

Objective: To accurately document the physical state, color, and clarity of the compound under standard laboratory conditions.

Materials:

- Sample of **2-Ethoxy-4-methoxybenzaldehyde** in a clear container.
- Laboratory notebook or digital record-keeping system.
- White, non-reactive surface (e.g., ceramic tile or weigh paper).
- Stainless steel spatula.
- Controlled light source.

Methodology:

- Record Initial Observations: Note the ambient laboratory temperature and humidity. Document the information from the supplier label, including CAS number, lot number, and purity. This step grounds the observation in traceable data.
- Macroscopic Examination:
  - Observe the bulk sample through its sealed, transparent container.
  - Record the physical state: Is it a free-flowing liquid, a viscous oil, a crystalline solid, an amorphous powder, or chunks?
  - Note the color against a white background. Use descriptive terms (e.g., colorless, pale yellow, amber).
- Sample Dispensing and Detailed Inspection:

- If the sample is a solid, use a clean, dry spatula to place a small amount onto the white surface. This prevents contamination which could alter appearance.
- If it is a liquid, dispense a small drop.
- Observe the sample under a direct, neutral light source. Note its clarity (transparent, translucent, or opaque) and homogeneity.
- Comparison and Verification: Compare your direct observations with the information provided in the supplier's Certificate of Analysis (CoA). Any significant discrepancy (e.g., observing a dark brown solid when a colorless liquid is expected) warrants further analytical investigation (e.g., NMR, GC-MS) before use.

This protocol ensures that the material used in an experiment matches its expected physical characteristics, preventing costly errors stemming from incorrect or degraded reagents.

## Conclusion

**2-Ethoxy-4-methoxybenzaldehyde** is a valuable chemical intermediate whose utility in research and development is predicated on its precise identity. While comprehensive data on its physical appearance is sparse, available information points to it being a high-boiling point compound, likely a liquid or low-melting solid at room temperature. The critical takeaway for scientists is the necessity of verifying the compound's identity via its CAS number (42924-37-8) and cross-referencing its observed properties with supplier-provided data to distinguish it from its isomers and ensure experimental reproducibility.

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